

# An In-depth Technical Guide to the Physicochemical Properties of 1-Propoxyhexane

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## Compound of Interest

Compound Name: 1-Propoxyhexane

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This technical guide provides a detailed overview of the key physicochemical properties of **1-propoxyhexane**, specifically its boiling point and density. The information herein is compiled for use by professionals in research and development, with a focus on presenting clear, actionable data and methodologies.

## Physicochemical Data of 1-Propoxyhexane

**1-Propoxyhexane**, also known as hexyl propyl ether, is an organic compound with the chemical formula  $C_9H_{20}O$ . Its physical properties are critical for its handling, application, and purification in a laboratory or industrial setting. The experimentally determined and estimated values for its boiling point and density are summarized below.

Property	Value	Conditions	Source
Boiling Point	165.4 °C	at 760 mmHg	[1][2]
	162.9 °C	(estimate)	[3]
Density	0.786 g/cm <sup>3</sup>	Not Specified	[1]
	0.7892 g/cm <sup>3</sup>	(estimate)	[3]

## Experimental Protocols for Property Determination

Accurate determination of boiling point and density is fundamental in chemical analysis. The following sections detail standard laboratory protocols for measuring these properties for a liquid organic compound such as **1-propoxyhexane**.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.<sup>[1]</sup> Common methods for its determination include the Thiele tube method and distillation.<sup>[1][4]</sup>

#### Thiele Tube Method (Micro Method)

This method is advantageous when only a small amount of the sample is available.<sup>[4]</sup>

- Apparatus:
  - Thiele tube
  - Thermometer
  - Small test tube (fusion tube)
  - Capillary tube (sealed at one end)
  - Heat source (e.g., Bunsen burner or heating mantle)
  - Mineral oil or other suitable heating fluid
- Procedure:
  - A few milliliters of **1-propoxyhexane** are placed into the small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid sample.
  - The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
  - The entire assembly is placed in a Thiele tube containing mineral oil, with the side arm of the Thiele tube being heated gently.

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.<sup>[4]</sup>

### Distillation Method

This method is suitable when a larger volume of the liquid is available and also serves as a purification step.<sup>[4]</sup>

- Apparatus:
  - Distillation flask
  - Condenser
  - Receiving flask
  - Thermometer
  - Heating mantle or sand bath
  - Boiling chips or a magnetic stirrer
- Procedure:
  - At least 5 mL of **1-propoxyhexane** is placed in the distillation flask along with a few boiling chips.<sup>[1][4]</sup>
  - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
  - The liquid is heated to a gentle boil.

- The temperature is recorded when it stabilizes as the vapor continuously bathes the thermometer bulb and condensation occurs in the condenser. This stable temperature is the boiling point.[4]
- It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.[1][2]

Density is defined as the mass of a substance per unit of volume.[5] For liquids, this can be determined using several methods.

#### Pycnometer or Volumetric Flask Method

This gravimetric method provides high accuracy.

- Apparatus:
  - Pycnometer or a calibrated volumetric flask
  - Analytical balance
- Procedure:
  - The mass of a clean, dry pycnometer or volumetric flask is accurately measured ( $m_1$ ).
  - The container is filled with distilled water to the calibration mark, and its mass is measured ( $m_2$ ). The temperature of the water should be recorded to use the known density of water at that temperature.
  - The container is emptied, dried thoroughly, and then filled with **1-propoxyhexane** to the calibration mark. Its mass is then measured ( $m_3$ ).
  - The density of **1-propoxyhexane** is calculated using the following formula:  $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water}$

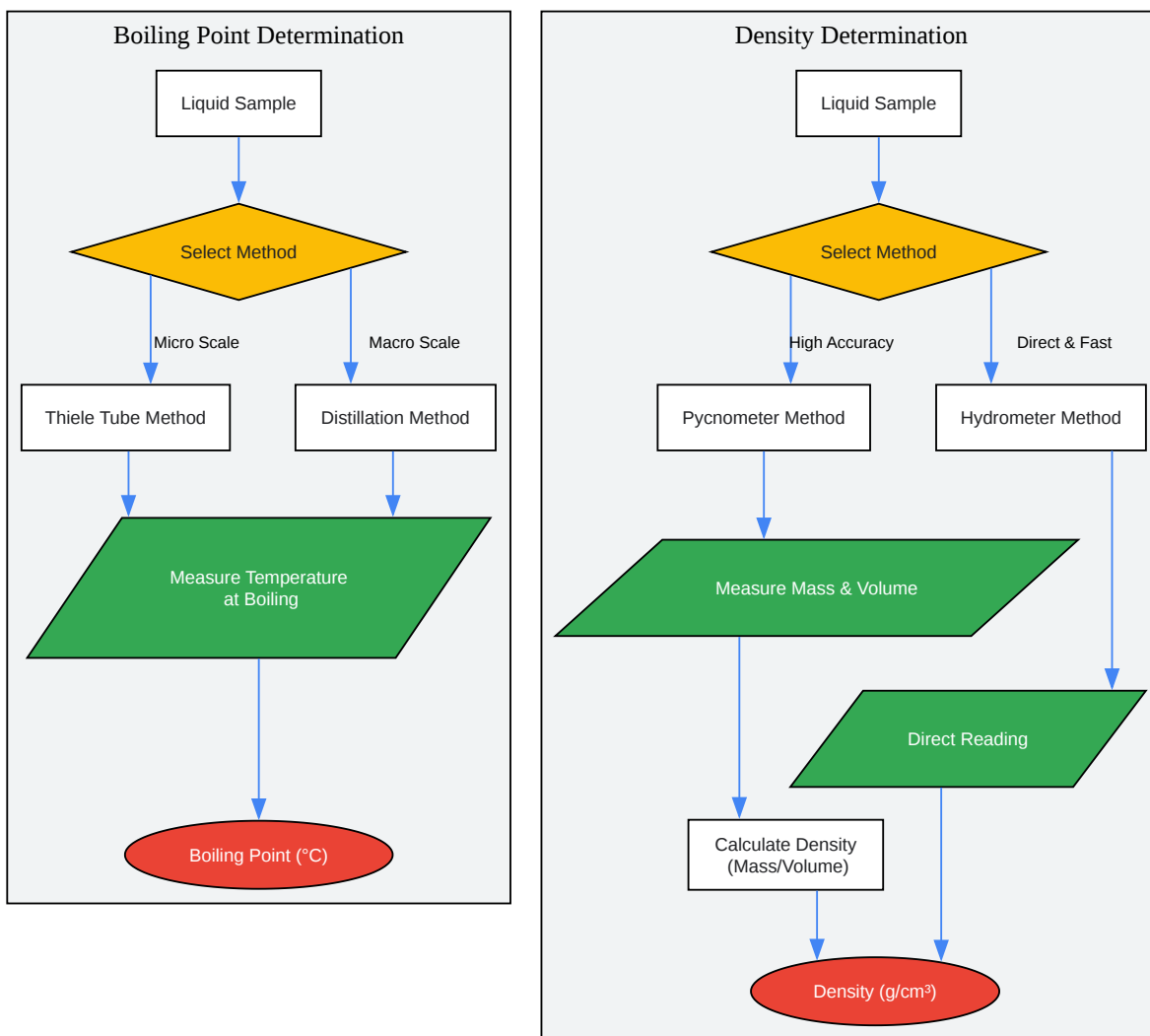
#### Hydrometer Method

A hydrometer is a direct-reading instrument for liquid density.[6][7]

- Apparatus:
  - Hydrometer
  - Graduated cylinder large enough to float the hydrometer
- Procedure:
  - The graduated cylinder is filled with a sufficient amount of **1-propoxyhexane** to allow the hydrometer to float freely without touching the sides or bottom.
  - The hydrometer is gently lowered into the liquid.
  - The density is read directly from the scale on the hydrometer at the point where the liquid surface meets the stem.

## Logical Workflow for Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid sample like **1-propoxyhexane**.



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Caption: Workflow for determining the boiling point and density of a liquid.

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